

# 4-Octanone chemical and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Octanone

Cat. No.: B1346966

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## An In-depth Technical Guide to the Chemical and Physical Properties of 4-Octanone

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical and physical properties of organic compounds is fundamental. This guide provides a detailed overview of **4-Octanone** (CAS 589-63-9), also known as butyl propyl ketone, presenting its core properties, experimental protocols for their determination, and logical workflows in a technically comprehensive format.

## General and Chemical Properties

**4-Octanone** is a member of the ketone class of organic compounds, characterized by a carbonyl group bonded to two carbon atoms.<sup>[1]</sup> It is a colorless liquid with a fruity odor, utilized in the production of flavors and fragrances and as a synthetic intermediate in various organic compounds.<sup>[2]</sup>

Identifier	Value	Source
Chemical Name	4-Octanone	[3][4][5]
Synonyms	Butyl propyl ketone, Propyl n-butyl ketone	[4][5][6]
CAS Number	589-63-9	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[3][4][7]
Molecular Weight	128.21 g/mol	[3][4][5]
InChI Key	YWXLSHOWXZUMSR-UHFFFAOYSA-N	[4][6][7]
SMILES	CCCCC(=O)CCC	[6][7]

## Physical Properties

The physical properties of **4-octanone** are summarized in the table below, providing essential data for handling, storage, and application.

Property	Value	Unit	Source
Appearance	Clear, colorless to light yellow liquid	-	[2][3]
Boiling Point	163 - 166	°C	[3][7]
Melting Point	-32.24 (estimate)	°C	[2][3]
Density	0.812 - 0.82	g/cm <sup>3</sup>	[3][7]
Flash Point	53.7	°C	[2][7]
Refractive Index	1.4120 - 1.4150	-	[3][7]
Vapor Pressure	2.1 ± 0.3 (predicted)	mmHg at 25°C	[2]
Water Solubility	1.75	g/L	[1]
logP (Octanol/Water)	2.51 - 2.84	-	[1][3][7]

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of **4-octanone**.

Available data includes:

- Nuclear Magnetic Resonance (NMR):  $^{13}\text{C}$  NMR spectra are available for **4-octanone**.[\[8\]](#)
- Infrared (IR) Spectroscopy: IR spectra are available from the NIST/EPA Gas-Phase Infrared Database.[\[9\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectra are well-documented.[\[4\]](#)[\[9\]](#)

## Experimental Protocols

Detailed methodologies for determining key physical properties of liquid ketones like **4-octanone** are provided below.

### Determination of Boiling Point (Capillary Method)

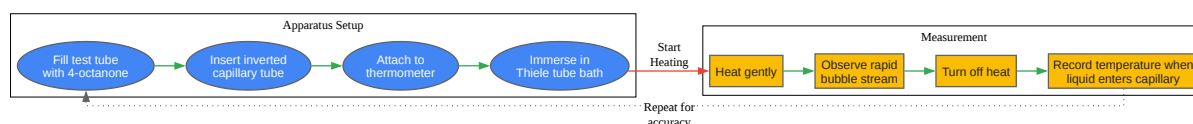
This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[\[10\]](#)[\[11\]](#)

Apparatus:

- Thiele tube or similar heating apparatus (e.g., MelTemp)[\[10\]](#)[\[12\]](#)
- Thermometer
- Small test tube (e.g., sodium fusion tube)[\[10\]](#)
- Capillary tube, sealed at one end[\[10\]](#)
- Liquid paraffin or mineral oil bath
- Bunsen burner or hot plate[\[10\]](#)[\[13\]](#)
- Stand and clamp

Procedure:

- Fill the small test tube to a depth of 2-3 mL with **4-octanone**.[\[11\]](#)
- Place the capillary tube, with its open end downwards, into the test tube containing the sample.[\[11\]](#)[\[13\]](#)
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
- Immerse the assembly in a liquid paraffin bath within a Thiele tube. The heating liquid level should be above the sample level but below the attachment point.[\[10\]](#)
- Heat the apparatus gently and slowly.[\[10\]](#)[\[13\]](#)
- Observe the capillary tube. As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.[\[13\]](#)[\[14\]](#)
- When a rapid and continuous stream of bubbles is observed, turn off the heat and allow the apparatus to cool slowly.[\[13\]](#)[\[14\]](#)
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[10\]](#)[\[14\]](#) Record this temperature.



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### Boiling Point Determination Workflow

## Determination of Density (Volumetric Method)

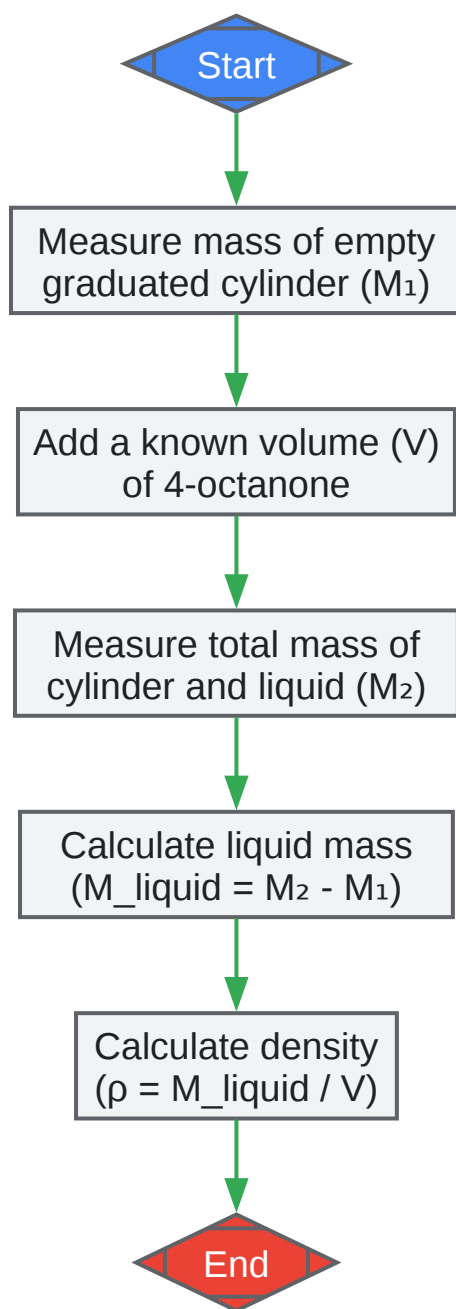
This protocol measures the mass per unit volume of the liquid.

## Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)[15]
- Digital balance (reading to at least 0.01 g)[15][16]
- Beaker

## Procedure:

- Place a clean, dry graduated cylinder on the digital balance and record its mass ( $M_1$ ).[15][17]  
Alternatively, tare the balance to zero.[16]
- Carefully pour a specific volume of **4-octanone** into the graduated cylinder (e.g., 10.0 mL).  
Record the exact volume ( $V$ ).[15][17]
- Place the graduated cylinder containing the liquid back on the balance and record the new total mass ( $M_2$ ).[15][17]
- Calculate the mass of the liquid ( $M_{\text{liquid}}$ ) by subtracting the mass of the empty cylinder:  
 $M_{\text{liquid}} = M_2 - M_1$ .[17]
- Calculate the density ( $\rho$ ) using the formula:  $\rho = M_{\text{liquid}} / V$ .[18]
- Repeat the measurement multiple times and calculate the average for accuracy.



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#### Density Determination Workflow

## Determination of Solubility

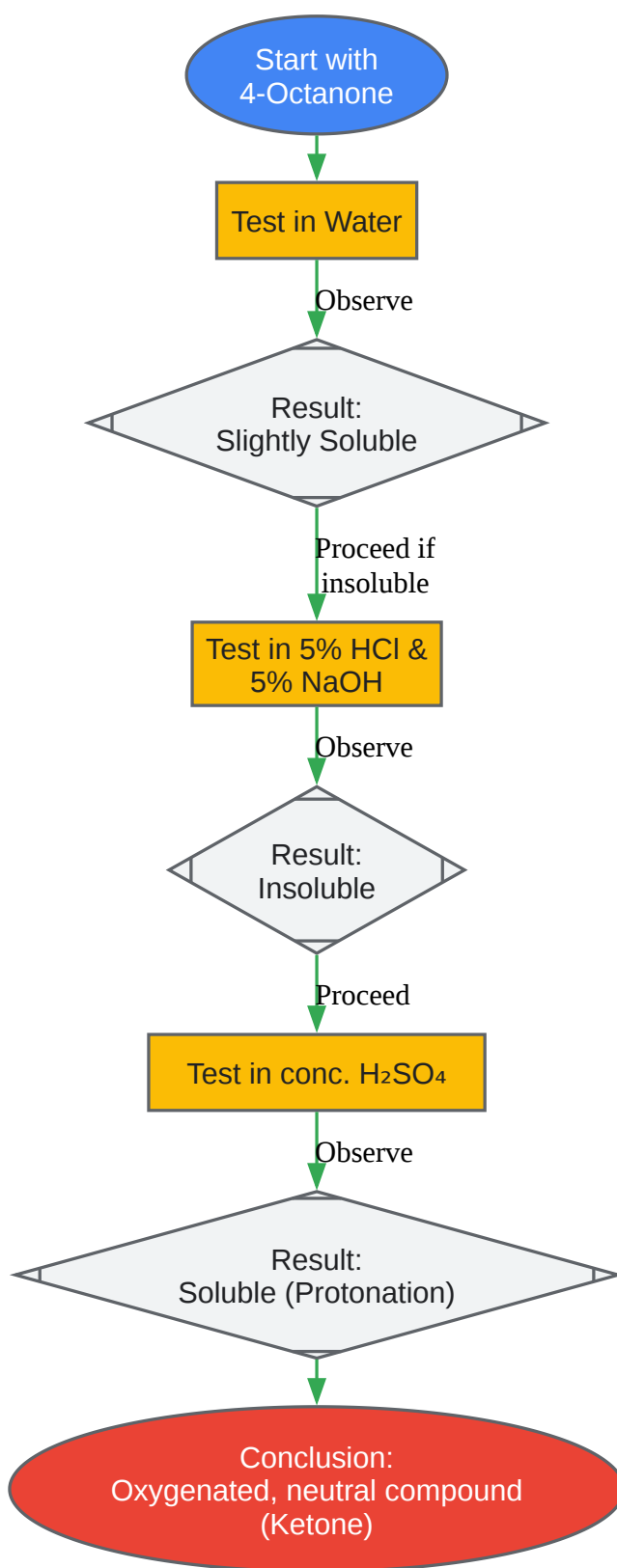
This protocol provides a qualitative assessment of the solubility of **4-octanone** in various solvents, which helps in classifying the compound.[19]

Apparatus:

- Small test tubes
- Pipettes or droppers
- Glass stirring rod
- Solvents: Water, 5% NaOH, 5% HCl, concentrated H<sub>2</sub>SO<sub>4</sub>

Procedure:

- Water Solubility:
  - Add approximately 0.5 mL of deionized water to a test tube.
  - Add 1-2 drops of **4-octanone**.
  - Stir or shake the mixture.
  - Observe if the compound dissolves completely. **4-octanone** is expected to be slightly soluble.[\[1\]](#)
- Aqueous Base/Acid Solubility:
  - If insoluble in water, test solubility in 5% NaOH and 5% HCl in separate test tubes using the same procedure. Ketones are generally neutral and will not dissolve in these aqueous solutions.[\[19\]](#)
- Strong Acid Solubility:
  - If insoluble in the above, test solubility in cold, concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>).
  - Add 0.5 mL of concentrated H<sub>2</sub>SO<sub>4</sub> to a test tube (use extreme caution).
  - Add 1-2 drops of **4-octanone**.
  - A color change or dissolution indicates solubility.[\[19\]](#) Ketones, having a lone pair of electrons on the oxygen atom, are protonated and dissolve in strong, cold acids.



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Solubility-Based Classification Logic



## Synthesis and Reactions

**4-Octanone** can be synthesized via several methods. One common laboratory-scale synthesis involves the reaction of the acid chloride of (S)-2-methylbutanoic acid with n-butyllithium to produce (S)-3-Methyl-**4-octanone**, a related chiral ketone.[20] Another general method for preparing simple ketones is the decarboxylation of carboxylic acids, such as the synthesis of 4-heptanone from n-butyric acid using an iron catalyst.[21]

As a ketone, **4-octanone** undergoes typical carbonyl group reactions. The carbonyl carbon is electrophilic, making it susceptible to attack by nucleophiles, while the oxygen can react with electrophiles. These reactions are fundamental to its use as an intermediate in organic synthesis. It can be reduced to the corresponding secondary alcohol, 4-octanol.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

